

Activity-based protein profiling with 6-fluoro-hexanesulfonyl fluoride

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Compound of Interest

Compound Name: Hexanesulfonyl fluoride, 6-fluoro-

CAS No.: 372-70-3

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Application Note: Chemoproteomic Profiling of 6-Fluoro-Hexanesulfonyl Fluoride (6-F-HSF) via Competitive Activity-Based Protein Profiling (cABPP)

Target Audience: Researchers, scientists, and drug development professionals. Document Type: Advanced Application Note and Protocol Guide.

Executive Summary & Mechanistic Rationale

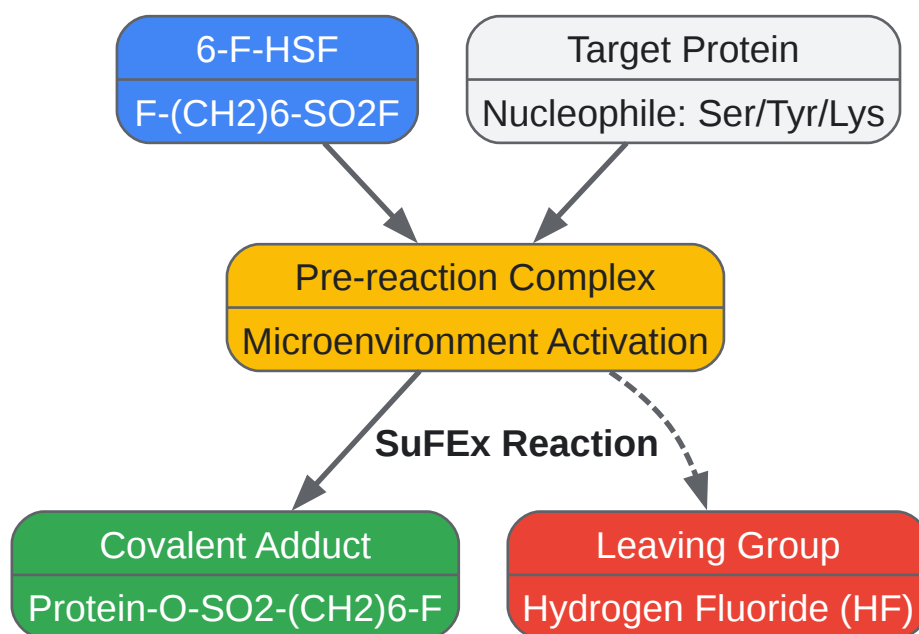
Activity-Based Protein Profiling (ABPP) has fundamentally transformed chemoproteomics by enabling the interrogation of enzyme function and ligandability directly within native biological systems. Among the most versatile covalent warheads are sulfonyl fluorides (SFs), which act as privileged electrophiles. They exhibit remarkable aqueous stability while remaining highly reactive toward specific microenvironment-activated nucleophiles, including serine, tyrosine, lysine, and histidine residues (1)[1].

6-Fluoro-hexanesulfonyl fluoride (6-F-HSF) is a specialized aliphatic Sulfur(VI) Fluoride Exchange (SuFEx) probe designed for high-resolution profiling of lipid-binding proteins and hydrolases. The structural causality of 6-F-HSF is rooted in three design pillars:

- The Hexyl Chain (Recognition Element): Acts as a lipid mimetic, driving affinity toward hydrophobic binding pockets such as those found in lipases, fatty acid amide hydrolases (FAAH), and membrane-associated transferases.
- The Sulfonyl Fluoride (Warhead): Remains inert in the cytosol but undergoes rapid nucleophilic substitution when positioned in a protein active site that provides hydrogen-bond stabilization or base catalysis. The application of SuFEx electrophiles has dramatically expanded the ligandable proteome beyond traditional cysteine-targeting (2)[2].
- The Terminal Fluorine (

-F): Replacing a terminal hydrogen with a fluorine atom blocks cytochrome P450-mediated -oxidation. This significantly increases the metabolic half-life of the probe in live cells, ensuring that the resulting chemoproteomic profile reflects the parent compound rather than its metabolites.

To map the proteome-wide targets of 6-F-HSF, we utilize a Competitive Activity-Based Protein Profiling (cABPP) strategy. Proteomes are pre-incubated with 6-F-HSF, followed by a "chase" with a broad-spectrum, alkyne-tagged SuFEx probe. Targets covalently modified by 6-F-HSF show a dose-dependent reduction in reporter labeling, which is subsequently quantified via LC-MS/MS.



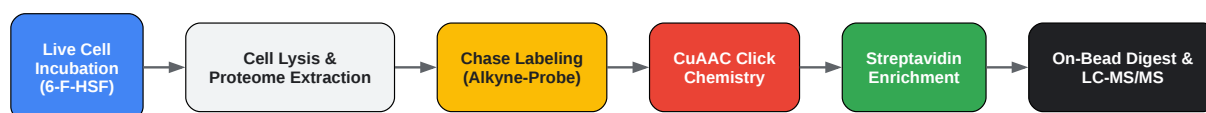
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Figure 1: Base-catalyzed SuFEx reaction mechanism of 6-F-HSF.

Experimental Workflow & Self-Validating Systems

A robust chemoproteomic protocol must be a self-validating system. This workflow incorporates critical control checkpoints to distinguish specific, microenvironment-catalyzed SuFEx reactions from non-specific chemical sulfonylation.

Innovations in activity-based probe design leverage in situ activation to map enzyme binding sites accurately (3)[3]. To validate this, we mandate a Heat-Denatured Proteome Control. By boiling the lysate prior to probe incubation, the 3D architecture of the protein is destroyed. If 6-F-HSF still labels the denatured protein, the interaction is non-specific; true SuFEx probes require a folded active site to activate the sulfonyl fluoride warhead.



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Figure 2: Competitive ABPP workflow for mapping 6-F-HSF targets.

Step-by-Step Protocols

Phase 1: Live-Cell Treatment & Lysis

Causality: Performing the initial labeling in live cells preserves native protein-protein interactions, endogenous lipid competition, and intracellular pH—all of which dictate SuFEx reactivity.

- Cell Culture: Grow target cells (e.g., HEK293T or MDA-MB-231) to 80% confluency in 10 cm dishes.
- Probe Incubation: Treat cells with either vehicle (0.1% DMSO) or 6-F-HSF (1 μ M to 10 μ M) for 2 hours at 37°C.

- **Harvesting:** Wash cells twice with ice-cold PBS to halt vesicular trafficking and remove unbound probe. Scrape cells into 1 mL of cold PBS.
- **Lysis:** Add NP-40 to a final concentration of 0.1%. Probe-sonicate on ice (10s on/off, 3 cycles).
 - **Causality:** SDS or harsh detergents denature proteins, destroying the oxyanion holes required to catalyze the SuFEx reaction of the subsequent chase probe. NP-40 is a mild, non-ionic detergent that extracts membrane-associated targets while preserving native tertiary structures.
- **Clarification:** Centrifuge at $100,000 \times g$ for 45 minutes at 4°C. Collect the soluble proteome (supernatant) and normalize protein concentration to 2.0 mg/mL using a BCA assay.

Phase 2: Competitive Chase Labeling

- **Chase Probe Addition:** To 1 mg of normalized proteome (500 μ L), add 10 μ M of a broad-spectrum alkyne-tagged SuFEx probe (e.g., an alkynyl-aryl sulfonyl fluoride).
- **Incubation:** Rotate end-over-end for 1 hour at room temperature.

Phase 3: CuAAC (Click Chemistry) & Protein Precipitation

Causality: The Copper(I)-catalyzed Alkyne-Azide Cycloaddition (CuAAC) attaches a biotin reporter to the chase probe. Proper ligand selection here prevents protein degradation.

- **Click Master Mix:** To the 500 μ L proteome, sequentially add:
 - 10 μ L of Azide-PEG3-Biotin (10 mM stock, 100 μ M final)
 - 10 μ L of TCEP (50 mM stock, 1 mM final). Reduces Cu(II) to active Cu(I).
 - 30 μ L of TBTA ligand (1.7 mM stock in DMSO, 100 μ M final). Stabilizes Cu(I) in aqueous solution, preventing disproportionation and protecting the proteome from copper-catalyzed reactive oxygen species (ROS).
 - 10 μ L of CuSO₄ (50 mM stock, 1 mM final).

- Reaction: Vortex gently and incubate for 1 hour at room temperature in the dark.
- Precipitation: Add 2 mL of ice-cold Methanol, 0.5 mL of Chloroform, and 1 mL of ddH₂O. Vortex vigorously and centrifuge at 5,000 × g for 10 minutes.
 - Causality: This specific solvent ratio forms a biphasic mixture where proteins precipitate at the interface, effectively washing away unreacted click reagents and free biotin that would otherwise saturate the streptavidin beads.



System Validation Checkpoint: Before committing to LC-MS/MS, run a 50 µg aliquot of the clicked proteome on an SDS-PAGE gel (using a dual Biotin-Rhodamine azide tag). Scan for in-gel fluorescence. A successful experiment will show robust fluorescent banding in the vehicle control, with specific bands visibly diminished in the 6-F-HSF pre-treated lanes.

Phase 4: Enrichment and LC-MS/MS Preparation

- Resuspension: Wash the protein pellet twice with cold methanol. Resuspend in 500 µL of 1.2% SDS in PBS with gentle heating (80°C for 5 mins). Dilute with 5 mL of PBS to reduce SDS concentration to 0.12%.
- Enrichment: Add 100 µL of pre-washed Streptavidin-agarose beads. Rotate overnight at 4°C.
- On-Bead Digestion: Wash beads sequentially with 1% SDS, 4 M Urea, and PBS. Reduce with DTT (10 mM, 30 mins) and alkylate with Iodoacetamide (20 mM, 30 mins in the dark). Add 2 µg of sequencing-grade Trypsin and digest overnight at 37°C.
- Elution: Collect the supernatant containing the tryptic peptides, desalt using C18 StageTips, and analyze via high-resolution LC-MS/MS.

Data Presentation & Quantitative Profiling

SF-based probes have demonstrated exceptional utility in labeling functional tyrosines, such as those found in glutathione transferases (GSTs), illustrating their capacity to profile crude proteomes with high selectivity (4)[4].

Below is a representative data summary demonstrating the quantitative target engagement of 6-F-HSF. A high competition ratio (Vehicle / Probe) indicates that 6-F-HSF successfully occupied the active site, preventing the chase probe from binding.

Table 1: Representative Chemoproteomic Profiling Data for 6-F-HSF

Protein Target	Gene Symbol	Modified Residue	Protein Class	IC50 (μM)	Competition Ratio (Veh/Probe)	Putative Function
Fatty Acid Amide Hydrolase	FAAH	Ser241	Serine Hydrolase	0.45	18.5	Lipid signaling
Monoacylglycerol Lipase	MAGL	Ser122	Lipase	2.10	12.0	Endocannabinoid metabolism
Glutathione S-Transferase 1	GSTP1	Tyr108	Transferase	1.20	8.5	Cellular detoxification
Prostaglandin Endoperoxide Synthase	PTGES	Lys110	Oxidoreductase	4.50	5.4	Inflammatory response

References

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